

Methyl dodecanoate-d23 CAS number and molecular weight

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Compound of Interest

Compound Name: Methyl dodecanoate-d23

Cat. No.: B12306532

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Technical Guide: Methyl Dodecanoate-d23

This document provides core technical specifications for the isotopically labeled compound **Methyl Dodecanoate-d23**, intended for researchers, scientists, and professionals in drug development. This deuterated analog of methyl dodecanoate (also known as methyl laurate) is a valuable tool in metabolic research, analytical chemistry, and environmental analysis, often used as an internal standard.

Data Presentation

The key quantitative properties of **Methyl Dodecanoate-d23** are summarized below.

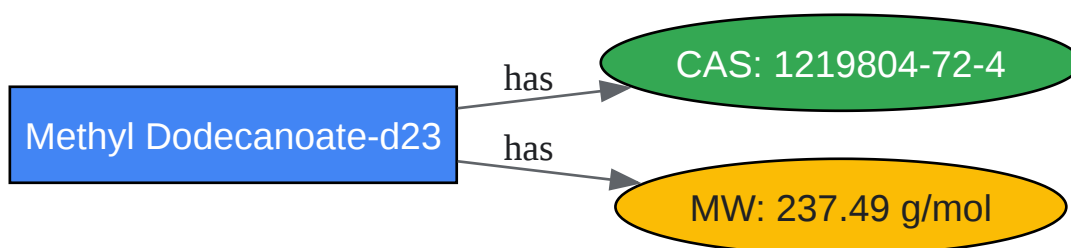
Parameter	Value	Reference
CAS Number	1219804-72-4	[1] [2] [3]
Molecular Formula	C ₁₃ D ₂₃ H ₃ O ₂	[2]
Molecular Weight	237.49 g/mol	[2] [3]
Isotopic Enrichment	≥98 atom % D	[2] [3]
Unlabeled CAS Number	111-82-0	[2] [3]

Methodology Notes

The provided molecular weight is a calculated value based on the atomic masses of the constituent elements and their specified isotopes (Deuterium, D). The CAS (Chemical Abstracts Service) number is a unique identifier assigned to this specific deuterated substance. Isotopic enrichment is typically determined by mass spectrometry, confirming the percentage of deuterium incorporated into the molecule.

Logical Relationship Diagram

The following diagram illustrates the direct association between the chemical compound and its primary identifiers.



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Core identifiers for **Methyl Dodecanoate-d23**.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. Methyl Dodecanoate-d23 | CAS 1219804-72-4 | LGC Standards [lgcstandards.com]
- 3. cdn isotopes.com [cdnisotopes.com]
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